

"2-Fluoro-4,6-diiodoaniline CAS number and molecular structure"

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Compound of Interest

Compound Name: 2-Fluoro-4,6-diiodoaniline

Cat. No.: B597224

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In-Depth Technical Guide: 2-Fluoro-4,6-diiodoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-4,6-diiodoaniline**, a halogenated aniline derivative of interest in synthetic organic chemistry and drug discovery. This document details its chemical identity, physicochemical properties, and a theoretical synthetic pathway, adhering to stringent data presentation and visualization standards for a scientific audience.

Chemical Identity and Properties

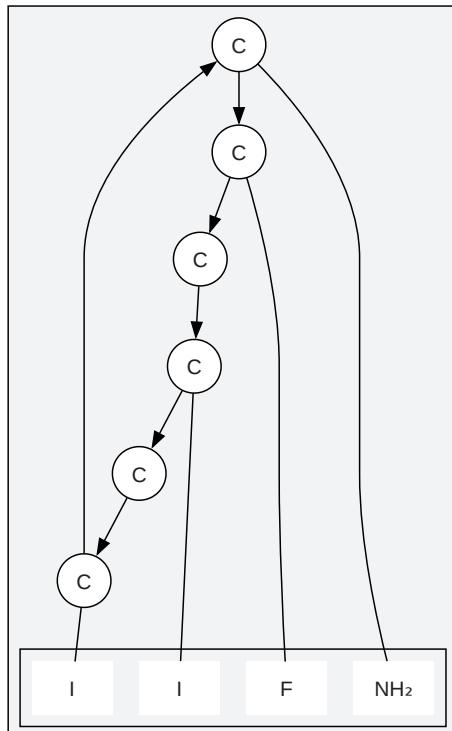
2-Fluoro-4,6-diiodoaniline is a substituted aromatic amine containing one fluorine and two iodine atoms on the benzene ring. Its unique substitution pattern makes it a potentially valuable building block for the synthesis of complex molecules.

Table 1: Physicochemical and Identification Data for **2-Fluoro-4,6-diiodoaniline**

Property	Value
CAS Number	1301739-25-2
Molecular Formula	C ₆ H ₄ FI ₂ N
Molecular Weight	362.91 g/mol
Appearance	Brown solid
Purity (typical)	95% - 97%
Melting Point	Data not available in cited sources
Boiling Point	Data not available in cited sources
Solubility	Data not available in cited sources

Molecular Structure

The molecular structure of **2-Fluoro-4,6-diiodoaniline** consists of an aniline core with a fluorine atom at the 2-position and iodine atoms at the 4- and 6-positions.



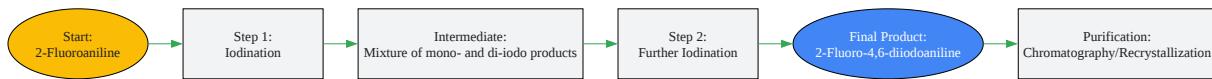
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Caption: Molecular Structure of **2-Fluoro-4,6-diiodoaniline**.

Experimental Protocols: A Theoretical Synthetic Approach

While a specific, peer-reviewed synthesis protocol for **2-Fluoro-4,6-diiodoaniline** is not readily available in the public domain, a plausible synthetic route can be conceptualized based on established organic chemistry principles, specifically electrophilic aromatic substitution. The following theoretical protocol outlines a potential pathway starting from 2-fluoroaniline.

Logical Workflow for the Synthesis of **2-Fluoro-4,6-diiodoaniline**

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Caption: Theoretical workflow for the synthesis of **2-Fluoro-4,6-diiodoaniline**.

Detailed Theoretical Methodology

Objective: To synthesize **2-Fluoro-4,6-diiodoaniline** via the di-iodination of 2-fluoroaniline.

Materials:

- 2-Fluoroaniline
- Iodine (I_2)
- An oxidizing agent (e.g., nitric acid, hydrogen peroxide) or an iodine source such as N-iodosuccinimide (NIS)
- A suitable solvent (e.g., acetic acid, dichloromethane)

- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Brine
- Drying agent (e.g., anhydrous sodium sulfate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-fluoroaniline in a suitable solvent such as acetic acid.
- Iodination: To the stirred solution, add a source of electrophilic iodine. This can be achieved by:
 - Adding molecular iodine (I_2) along with an oxidizing agent to generate the iodonium ion (I^+) *in situ*.
 - Alternatively, using a milder iodinating agent like N-iodosuccinimide (NIS). The reaction mixture is then typically heated to facilitate the electrophilic substitution. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Work-up:
 - After the reaction is complete (as indicated by TLC), the mixture is cooled to room temperature.
 - The reaction is quenched by the addition of an aqueous solution of sodium thiosulfate to remove any unreacted iodine.
 - The mixture is then neutralized with a saturated solution of sodium bicarbonate.
 - The aqueous layer is extracted with an organic solvent like dichloromethane.

- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude product, which may be a mixture of mono- and di-iodinated products, is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to isolate the desired **2-Fluoro-4,6-diodoaniline**. Further purification can be achieved by recrystallization.

Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Disclaimer: This is a theoretical protocol and has not been experimentally validated.

Appropriate safety precautions should be taken when handling all chemicals, and the reaction should be performed in a well-ventilated fume hood.

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